

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan light sensitivity handling

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Compound Focus: MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

Cat. No.: S12863348

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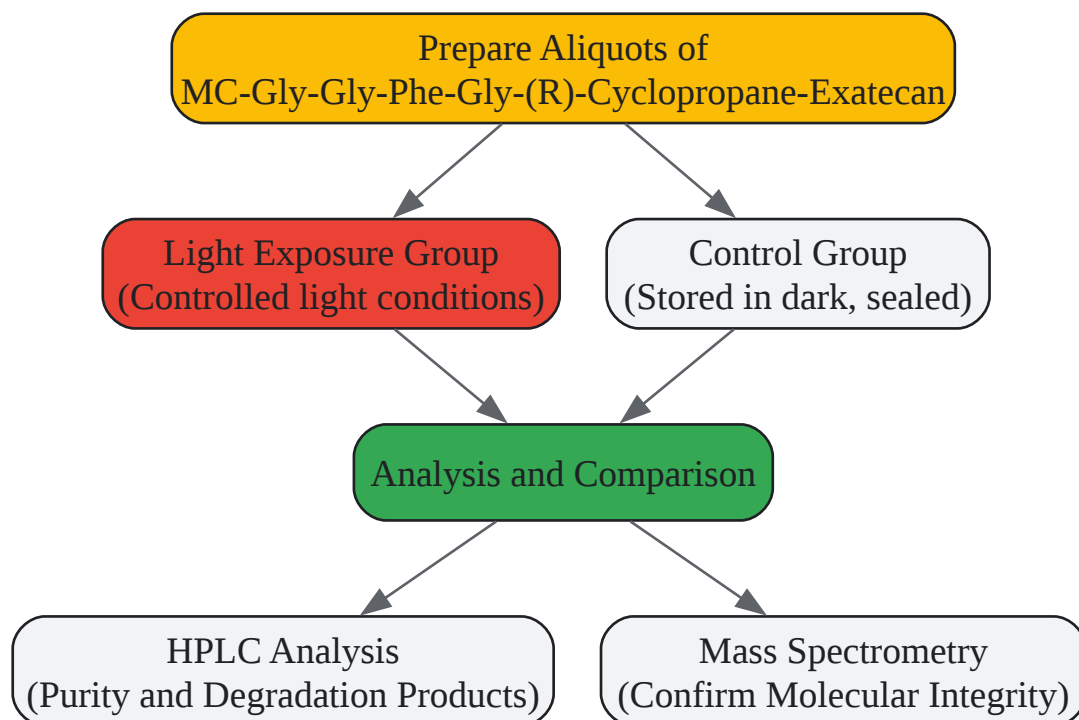
Handling & Storage Specifications

The table below summarizes the key handling and storage information gathered from supplier datasheets.

Aspect	Specification
Light Sensitivity	Store in a manner to "avoid exposure to moisture and light" and for "sealed storage, away from moisture and light" [1] [2].
Recommended Short-Term Shipping	Ambient temperature [3] [4] [2].
Recommended Long-Term Storage (Powder)	-20°C for 3 years [5] [1] [4].
Reconstituted Solution Storage	-80°C for 6 months; -20°C for 1 month (sealed storage, away from moisture and light) [1].
Solubility	Dissolves in DMSO (100 mg/mL, 93.10 mM) [1].

Suggested Experimental Workflow for Stability

Since explicit testing methods aren't available, you can establish an in-house stability profile. The following workflow outlines a potential approach to create your own stability data for the compound.



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Frequently Asked Questions

What is the specific molecular weight and formula of this compound?

- **Molecular Formula:** C₅₅H₆₀FN₉O₁₃ [5] [3] [1]
- **Molecular Weight:** 1074.12 g/mol [5] [3] [1]

What is the biological function of this compound? MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan is an agent-linker conjugate for Antibody-Drug Conjugates (ADCs). It incorporates Exatecan, which is a potent DNA Topoisomerase I inhibitor with an IC₅₀ of 2.2 μM [5] [3] [1].

Why is protecting the compound from light critical? Light sensitivity is a common concern for many complex organic molecules, especially in drug development. Exposure to light can provide enough energy to break chemical bonds, leading to:

- **Degradation** of the active compound, reducing its efficacy.

- **Formation of impurities** that could interfere with experimental results or have unintended biological effects. Storing the compound in dark conditions, such in an amber vial or a freezer without an interior light, is a standard precaution to maintain its stability and integrity.

Key Recommendations for Handling

- **Routine Handling:** Perform all weighing and solution preparation in a furood hood with subdued lighting to minimize light exposure.
- **Storage Containers:** Always use amber vials or wrap clear vials in aluminum foil for both powder and solution storage.
- **Solution Aliquoting:** When preparing stock solutions, aliquot into single-use vials to avoid repeated freeze-thaw cycles and exposure to air, which can also contribute to degradation.
- **Record Keeping:** Meticulously label all vials with the date of preparation, concentration, batch number, and your initials.

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References

1. MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan (Synonyms [medchemexpress.com])
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3. CAS No : 2414254-51-4 | Product Name : MC - Gly - Gly - Phe - Gly ... [pharmaffiliates.com]
4. - MC - Gly - Gly - Phe -(S)- Gly - Cyclopropane ... Exatecan [peptidedb.com]
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